Spectroscopic Characterization of 2,5-Dibromopentanoic Acid: A Technical Guide

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Compound of Interest

Compound Name:	*2,5-Dibromopentanoic acid*
CAS No.:	*1450-81-3*
Cat. No.:	*B031624*

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Abstract

This technical guide provides an in-depth analysis of the key spectroscopic data for **2,5-Dibromopentanoic acid** (CAS No: 1450-81-3).[1][2][3] As a bifunctional building block with distinct reactive sites—a carboxylic acid and two bromine atoms—its structural verification is paramount for its application in medicinal chemistry and advanced organic synthesis.[1] This document offers a detailed interpretation of its Nuclear Magnetic Resonance (^{1}H and ^{13}C NMR), Infrared (IR), and Mass Spectrometry (MS) data, grounded in fundamental principles and predictive modeling. It is designed to serve as a practical reference for researchers, scientists, and drug development professionals, enabling unambiguous structural confirmation and purity assessment.

Introduction and Molecular Structure

2,5-Dibromopentanoic acid ($C_5H_8Br_2O_2$) is a halogenated carboxylic acid with a molecular weight of approximately 259.92 g/mol .[1][4] Its structure features a five-carbon chain with a primary bromide at the C5 position, a secondary (chiral) bromide at the C2 (α) position, and a terminal carboxylic acid group (C1). This arrangement dictates a unique spectroscopic

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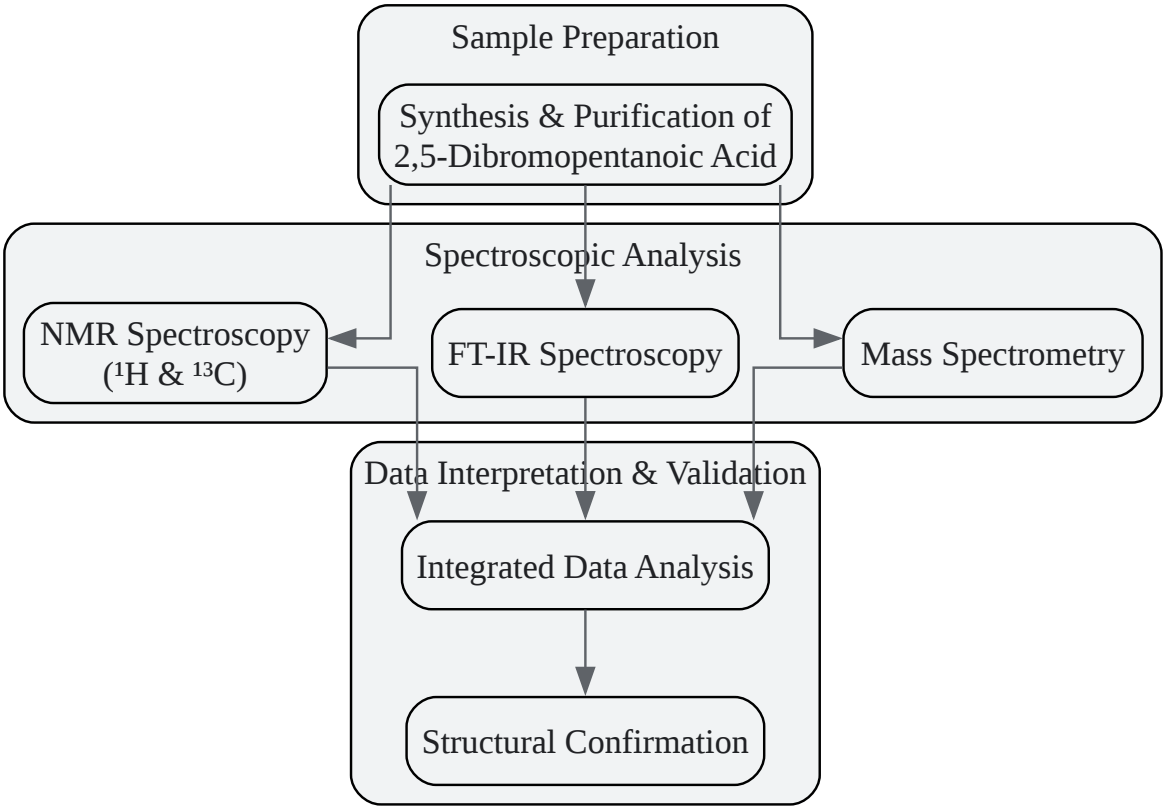
fingerprint, which is essential for its reliable identification. The primary bromide is highly reactive toward S_n2 substitution, while the secondary bromide and the carboxylic acid group offer further sites for functionalization.[1]

Below is a logical workflow for the comprehensive spectroscopic analysis of this compound.



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Caption: Workflow for Spectroscopic Validation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides the most definitive information regarding the carbon-hydrogen framework of the molecule.[1] By analyzing the chemical environment of each proton (^1H) and carbon (^{13}C) nucleus, a complete structural map can be assembled.

^1H NMR Spectroscopy: Analysis and Interpretation

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The ^{1}H NMR spectrum is anticipated to show distinct signals for protons in different chemical environments. The electron-withdrawing effects of the bromine atoms and the carboxylic acid group are the primary factors influencing the chemical shifts (δ).

Expected ^{1}H NMR Data:

Position	Proton	Predicted Chemical Shift (δ, ppm)	Multiplicity	Rationale
C1	-COOH	~10.0 - 12.0	Singlet (broad)	Highly deshielded acidic proton.[1]
C2	-CHBr-	~4.2 - 4.5	Triplet of Doublets (td) or Multiplet (m)	Deshielded by both the adjacent C=O group and the α-bromine.[1] Coupled to C3 protons.
C3	-CH_2-	~2.0 - 2.4	Multiplet (m)	Diastereotopic protons coupled to neighbors at C2 and C4.
C4	-CH_2-	~2.0 - 2.4	Multiplet (m)	Coupled to neighbors at C3 and C5.
C5	-CH_2Br	~3.4 - 3.6	Triplet (t)	Deshielded by the terminal bromine. Coupled to C4 protons.[1]

Causality: The proton at C2 is the most downfield among the aliphatic protons because it is flanked by two strong electron-withdrawing groups: the bromine atom and the carbonyl of the carboxylic acid.[1] The terminal -CH_2Br protons at C5 are also significantly deshielded by the

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adjacent bromine.[1] The methylene protons at C3 and C4 will exhibit complex splitting patterns due to coupling with adjacent non-equivalent protons.[1]

^{13}C NMR Spectroscopy: Analysis and Interpretation

The ^{13}C NMR spectrum complements the ^{1}H NMR by providing a signal for each unique carbon atom in the molecule.

Expected ^{13}C NMR Data:

Position	Carbon	Predicted Chemical Shift (δ, ppm)	Rationale
C1	-COOH	~170 - 180	Carbonyl carbon, highly deshielded.[1][5]
C2	-CHBr-	~45 - 55	Alpha-carbon deshielded by both bromine and the carboxyl group.[1]
C3	-CH_2-	~30 - 40	Standard aliphatic methylene carbon.[1]
C4	-CH_2-	~30 - 40	Standard aliphatic methylene carbon.[1]
C5	-CH_2Br	~30 - 35	Methylene carbon deshielded by the terminal bromine.[1]

Trustworthiness: The consistency between the number of signals observed in the ^{1}H and ^{13}C spectra and the number predicted from the structure serves as a primary validation of the compound's identity. The characteristic downfield shift of the carbonyl carbon (>170 ppm) is a key identifier for the carboxylic acid functionality.[5]

Infrared (IR) Spectroscopy

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IR spectroscopy is a rapid and effective method for identifying the key functional groups present in a molecule. For **2,5-Dibromopentanoic acid**, the spectrum is dominated by features of the carboxylic acid group.

Expected IR Absorption Bands:

Wavenumber (cm^{-1})	Vibration Type	Functional Group	Intensity
2500 - 3300	O-H stretch	Carboxylic Acid	Strong, very broad
~2950	C-H stretch	Aliphatic	Medium
~1710	C=O stretch	Carboxylic Acid (dimer)	Strong, sharp
~1420	C-O-H bend	Carboxylic Acid	Medium
~1250	C-O stretch	Carboxylic Acid	Medium
500 - 700	C-Br stretch	Alkyl Halide	Medium-Strong

Expertise: Carboxylic acids typically exist as hydrogen-bonded dimers in the solid or neat liquid state. This dimerization results in a characteristically broad O-H stretching absorption that often obscures the C-H stretching region and a shift of the C=O stretch to a lower wavenumber (~1710 cm^{-1}) compared to a monomeric acid (~1760 cm^{-1}).[2] The presence of this broad O-H band is a highly reliable indicator of the carboxylic acid moiety.

Mass Spectrometry (MS)

Mass spectrometry is crucial for determining the molecular weight and elemental composition of a compound. The presence of two bromine atoms in **2,5-Dibromopentanoic acid** creates a highly distinctive isotopic pattern.

Authoritative Grounding: Bromine has two naturally occurring stable isotopes, ^{79}Br and ^{81}Br, in nearly a 1:1 ratio of abundance.[1] Consequently, any molecular ion or fragment containing two bromine atoms will appear not as a single peak, but as a characteristic triplet of peaks with a relative intensity ratio of approximately 1:2:1.

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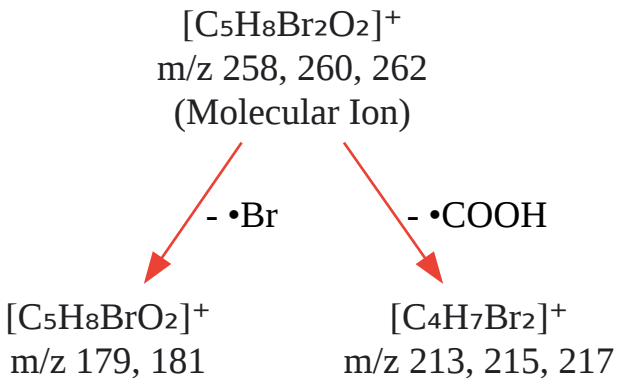
Expected Mass Spectrometry Data:

m/z Value	Ion	Description
258 / 260 / 262	$[M]^+$	Molecular ion peak cluster (for $^{79}Br_2$, $^{79}Br^{81}Br$, $^{81}Br_2$). The monoisotopic mass is 257.88910 Da.[1][4]
179 / 181	$[M-Br]^+$	Loss of a bromine radical.
213 / 215 / 217	$[M-COOH]^+$	Loss of the carboxyl group (45 Da).
133 / 135	$[C_5H_8O_2]^+$	Loss of both bromine atoms.

Key Fragmentation Pathway

The most common fragmentation pathways for aliphatic carboxylic acids involve the loss of key functional groups. For **2,5-Dibromopentanoic acid**, the cleavage of the C-Br bonds and the loss of the carboxylic acid group are expected to be prominent.



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Caption: Primary fragmentation of the molecular ion.

Experimental Protocols

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The following are generalized, self-validating protocols for acquiring the spectroscopic data discussed.

A. NMR Sample Preparation and Acquisition

- Dissolution: Accurately weigh ~5-10 mg of **2,5-Dibromopentanoic acid** and dissolve it in ~0.7 mL of a suitable deuterated solvent (e.g., $CDCl_3$, DMSO-d_6).
- Homogenization: Ensure the sample is fully dissolved, using gentle vortexing if necessary.
- Transfer: Transfer the solution to a clean, dry 5 mm NMR tube.
- Acquisition: Acquire ^{1}H and ^{13}C spectra on a standard NMR spectrometer (e.g., 400 MHz or higher). Use standard acquisition parameters, including a sufficient number of scans for ^{13}C to achieve a good signal-to-noise ratio.
- Referencing: Calibrate the chemical shifts to the residual solvent peak or an internal standard (e.g., TMS).

B. FT-IR Sample Preparation and Acquisition

- Method: Use an Attenuated Total Reflectance (ATR) accessory for solid or neat liquid samples, as it requires minimal sample preparation.
- Background: Record a background spectrum of the clean, empty ATR crystal.
- Sample Application: Apply a small amount of the sample directly onto the ATR crystal.
- Acquisition: Acquire the spectrum, typically by co-adding 16-32 scans at a resolution of 4 cm^{-1}.
- Processing: Perform an automatic baseline correction and ATR correction if available in the software.

C. Mass Spectrometry Sample Preparation and Acquisition

- Ionization Method: Electrospray ionization (ESI) is suitable for this polar molecule. Electron Impact (EI) can also be used, though it may lead to more extensive fragmentation.

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- Sample Preparation: Prepare a dilute solution (~1 mg/mL) of the sample in a suitable solvent (e.g., methanol, acetonitrile).
- Infusion: Introduce the sample into the mass spectrometer via direct infusion or through an LC system.
- Acquisition: Acquire the mass spectrum in both positive and negative ion modes to observe different adducts (e.g., $[M+H]^+$, $[M-H]^-$).[6]
- Analysis: Analyze the spectrum for the molecular ion cluster and characteristic fragment ions. Pay close attention to the isotopic patterns for bromine-containing ions.

Conclusion

The structural confirmation of **2,5-Dibromopentanoic acid** is reliably achieved through an integrated analysis of its NMR, IR, and MS spectra. The ^1H and ^{13}C NMR spectra provide a detailed map of the carbon-hydrogen framework, with chemical shifts dictated by the electronegative bromine and carboxyl substituents. IR spectroscopy offers unambiguous confirmation of the carboxylic acid functional group via its characteristic broad O-H and sharp C=O stretching absorptions. Finally, mass spectrometry confirms the molecular weight and elemental formula, with the hallmark 1:2:1 isotopic cluster for two bromine atoms serving as a definitive diagnostic feature. This guide provides the foundational data and interpretive logic required for the confident characterization of this important synthetic building block.

References

- PubChem. (n.d.). **2,5-Dibromopentanoic acid**. National Center for Biotechnology Information. Retrieved January 12, 2026, from [Link]
- LookChem. (n.d.). **2,5-Dibromopentanoic acid**. Retrieved January 12, 2026, from [Link]
- Chemistry LibreTexts. (2019, June 5). 19.4 Spectroscopic Properties of Carboxylic Acids. Retrieved January 12, 2026, from [Link]
- Oregon State University. (n.d.). Spectroscopy of Carboxylic Acids. Retrieved January 12, 2026, from [Link]

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- PubChemLite. (n.d.). **2,5-dibromopentanoic acid** (C5H8Br2O2). Retrieved January 12, 2026, from [Link]

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Sources

- 1. benchchem.com [benchchem.com]
- 2. 2,5-Dibromopentanoic acid | lookchem [lookchem.com]
- 3. echemi.com [echemi.com]
- 4. 2,5-Dibromopentanoic acid | C5H8Br2O2 | CID 12954764 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 1H NMR Spectrum (1D, 500 MHz, H2O, experimental) (FDB003296) - FooDB [foodb.ca]
- 6. PubChemLite - 2,5-dibromopentanoic acid (C5H8Br2O2) [pubchemlite.lcsb.uni.lu]
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